

Technical Monograph: 1-(Perfluoro-n-octyl)dodecane ()

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(Perfluoro-n-octyl)dodecane

CAS No.: 106873-67-0

Cat. No.: B1304023

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Focus: Molecular Weight, Physicochemical Architecture, and Biopharmaceutical Utility

Executive Summary

1-(Perfluoro-n-octyl)dodecane, commonly abbreviated as F8H12 in semi-fluorinated alkane (SFA) nomenclature, is an amphiphilic diblock molecule comprising a perfluorinated segment (

) and a hydrogenated segment (

).

Unlike perfluorocarbons (PFCs) which are lipophobic, or hydrocarbons which are hydrophobic, F8H12 exhibits a unique amphiphilic nature—it is simultaneously fluorophilic and lipophilic. Its molecular weight of 588.39 g/mol places it in a critical thermodynamic window: heavy enough to serve as a stable intraocular tamponade or drug carrier, yet possessing specific phase transition properties that distinguish it from lighter analogs like perfluorohexyloctane (F6H8).

Part 1: Molecular Architecture & Weight Analysis

Precise Molecular Weight Calculation

The molecular weight (MW) is the defining parameter that dictates the vapor pressure, density, and ocular retention time of F8H12.

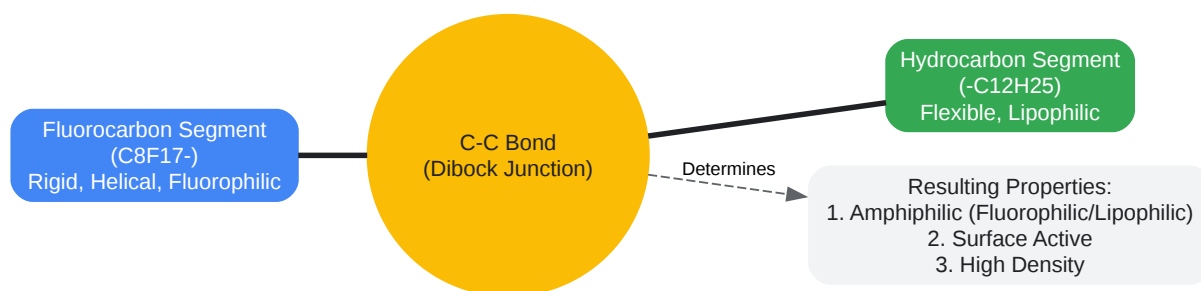
Chemical Formula:

Element	Count	Atomic Mass (g/mol)	Subtotal (g/mol)	Contribution to MW
Carbon (C)	20	12.011	240.22	40.8%
Fluorine (F)	17	18.998	322.97	54.9%
Hydrogen (H)	25	1.008	25.20	4.3%
Total MW	588.39 g/mol	100%		

Note: The high fluorine content (approx. 55% by mass) is responsible for the molecule's high density ($>1.3 \text{ g/cm}^3$) and chemical inertness.

Structural Segmentation

F8H12 functions as a "primitive surfactant." The fluorocarbon block is rigid and helical, while the hydrocarbon block is flexible and planar (trans-zigzag). This structural mismatch drives self-assembly at interfaces.



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Figure 1: Structural segmentation of F8H12 showing the diblock architecture responsible for its surfactant-like behavior.

Part 2: Physicochemical Profile[1]

The following data consolidates experimental values and calculated predictions for F8H12. Unlike the liquid F6H8 (Miebo), F8H12 typically exists as a waxy solid or semi-solid at room temperature due to the longer hydrocarbon chain increasing van der Waals interactions.

Property	Value / Description	Clinical/Research Relevance
CAS Number	106873-67-0	Unique identifier for regulatory filing.
Molecular Weight	588.39 g/mol	High MW ensures low vapor pressure and long retention.
Physical State (25°C)	Solid / Waxy Solid	Requires heating or solvation for administration.
Melting Point	~40°C - 55°C*	Range dependent on purity/isomer content. Higher than F6H8 (-40°C).[1]
Density	~1.3 - 1.5 g/cm ³	Heavier than water; effective for inferior retinal tamponade.
Solubility	Fluorocarbons, Halogenated Solvents	Insoluble in water; variable solubility in lipids.
Refractive Index	~1.33 - 1.35	Close to water/vitreous, minimizing optical distortion.

Part 3: Synthesis & Purification Protocol

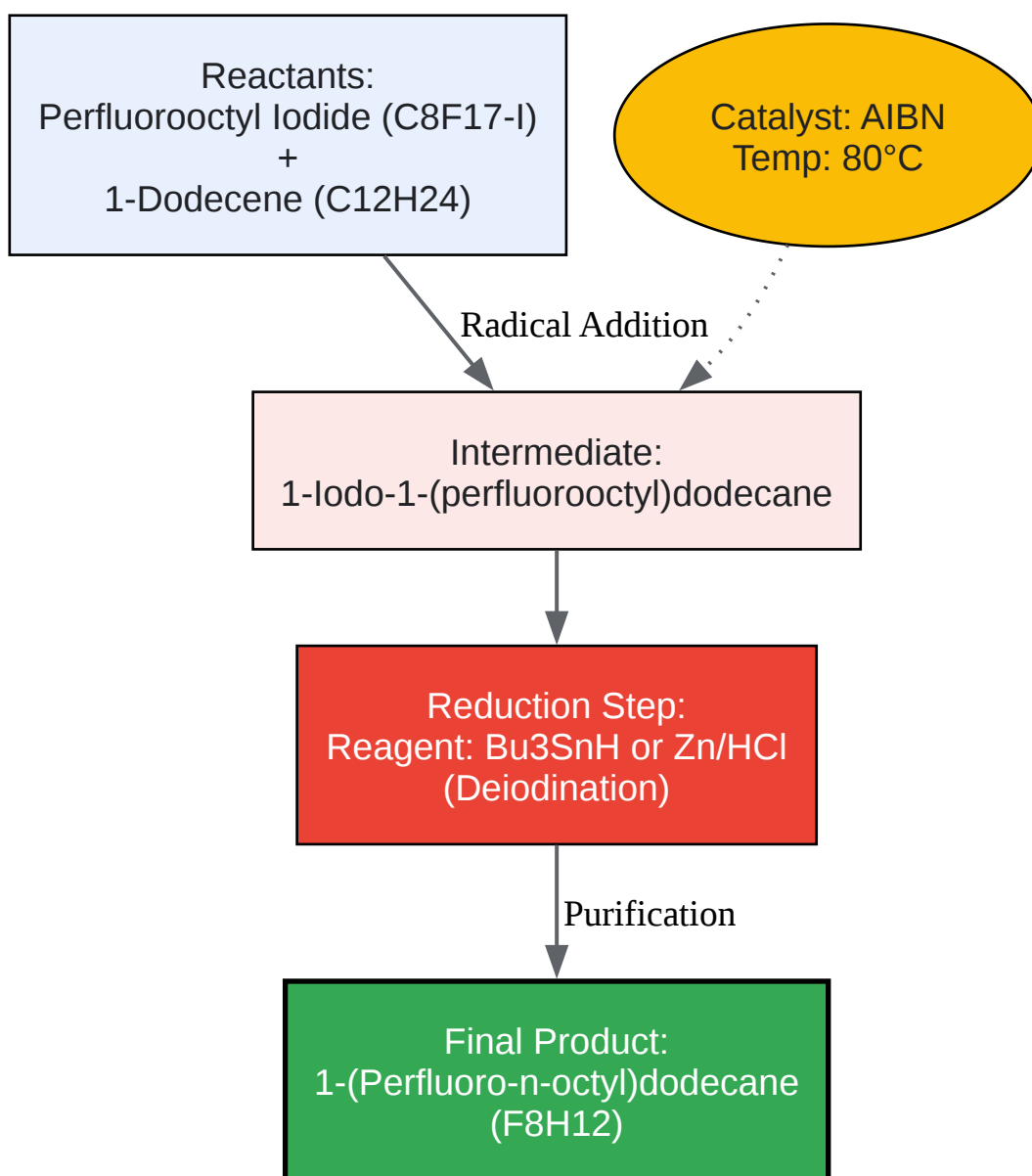
Core Methodology: Radical Addition

The synthesis of F8H12 is a self-validating protocol relying on the radical addition of perfluorooctyl iodide (

) to 1-dodecene, followed by reductive deiodination.

Reaction Scheme:

- Initiation: AIBN (Azobisisobutyronitrile) decomposes to form radicals.
- Propagation: Perfluoroalkyl radical adds to the alkene double bond.
- Reduction: Removal of the iodine atom to yield the final saturated SFA.



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Figure 2: Synthetic pathway for F8H12 via radical addition and reductive deiodination.

Experimental Workflow

Step 1: Radical Addition

- Charge a reaction vessel with 1.1 equivalents of 1-dodecene and 1.0 equivalent of perfluorooctyl iodide.
- Add AIBN (1 mol%) under an inert argon atmosphere.
- Heat to 80°C for 4-6 hours. Monitor disappearance of
via GC-MS.
- Checkpoint: The appearance of the iodinated intermediate confirms successful coupling.

Step 2: Deiodination (Reduction)

- Dissolve the intermediate in a suitable solvent (e.g., trifluorotoluene).
- Add Tributyltin hydride (
) and a radical initiator (AIBN) or use Zinc/Acetic acid for a "greener" approach.
- Reflux until the iodine signal disappears.

Step 3: Purification (Critical for Biological Use)

- Distillation: Perform fractional distillation under high vacuum to remove unreacted dodecene and tin byproducts.
- Fluorous Solid Phase Extraction (F-SPE): Pass the crude oil through a fluorous silica column.
 - Mechanism:[2][3][4] Non-fluorinated impurities elute first; F8H12 is retained and subsequently eluted with a fluorophilic solvent.

Part 4: Biopharmaceutical Applications

Intraocular Tamponades

While F6H8 is a liquid used for dry eye (Miebo), F8H12 is investigated for vitreoretinal surgery.

- Mechanism: Its high specific gravity (>1.3) allows it to sink in the vitreous cavity, effectively tamponading breaks in the inferior retina.
- Advantage: Unlike silicone oil, F8H12 does not emulsify as easily due to its interfacial tension properties, potentially reducing complications like "sticky oil" syndrome.

Drug Delivery Systems (DDS)

F8H12 serves as a lipophilic carrier for drugs that are unstable in water.

- Solubility Engine: It can solubilize highly lipophilic active pharmaceutical ingredients (APIs) such as cyclosporine or tacrolimus.
- Refractive Index Matching: Formulations using F8H12 can be designed to match the refractive index of the eye, preventing patient vision blurring upon administration.

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